

2,6-Difluoro-4-hydrazinylpyridine CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Difluoro-4-hydrazinylpyridine

Cat. No.: B1340244

[Get Quote](#)

Technical Guide: 2,6-Difluoro-4-hydrazinylpyridine

CAS Number: 837364-94-0

This technical guide provides a comprehensive overview of **2,6-Difluoro-4-hydrazinylpyridine**, a key intermediate in medicinal chemistry and drug development. It covers its chemical properties, a plausible synthesis protocol, safety information, and its application in the context of targeted cancer therapy research.

Core Properties and Safety Information

2,6-Difluoro-4-hydrazinylpyridine is a fluorinated pyridine derivative containing a reactive hydrazine functional group. This combination of a difluoropyridine core and a hydrazine moiety makes it a valuable building block for synthesizing more complex heterocyclic compounds.

Chemical and Physical Properties

Quantitative data for **2,6-Difluoro-4-hydrazinylpyridine** is not widely available in peer-reviewed literature. The data presented below is compiled from chemical supplier databases.[1][2][3] Specific physical properties like melting and boiling points have not been definitively published; for context, data for related compounds are provided.

Property	Value	Source (for related compounds)
CAS Number	837364-94-0	N/A
Molecular Formula	C ₅ H ₅ F ₂ N ₃	N/A
Molecular Weight	145.11 g/mol	[3]
Appearance	Not specified (likely solid)	N/A
Melting Point	Not available	2-hydrazinopyridine: 41-44 °C[4]
Boiling Point	Not available	2,6-Difluoropyridine: 124.5 °C
Solubility	Not available	N/A
SMILES	<chem>NNc1cc(F)nc(F)c1</chem>	[3]

Safety and Handling

This compound is classified as hazardous.[3] Standard laboratory precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be strictly followed. Handling should occur in a well-ventilated area or a fume hood.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Storage: Keep in a dark place, under an inert atmosphere. Store in a freezer at temperatures below -20°C.[3]

Synthesis and Reactions

The primary route for synthesizing hydrazinylpyridines is through the nucleophilic aromatic substitution (S_NAr) of a corresponding halogenated pyridine with hydrazine hydrate.[5] For **2,6-Difluoro-4-hydrazinylpyridine**, the most logical precursor is 2,4,6-trifluoropyridine, where the fluorine atom at the 4-position is the most susceptible to nucleophilic attack.

Experimental Protocol (Plausible Method)

While a specific, detailed protocol for the synthesis of **2,6-Difluoro-4-hydrazinylpyridine** is not available in the cited literature, the following procedure is based on established methods for similar reactions with polyfluorinated pyridines. This protocol should be considered a representative example.

Reaction: Synthesis of **2,6-Difluoro-4-hydrazinylpyridine** via Nucleophilic Aromatic Substitution.

Materials:

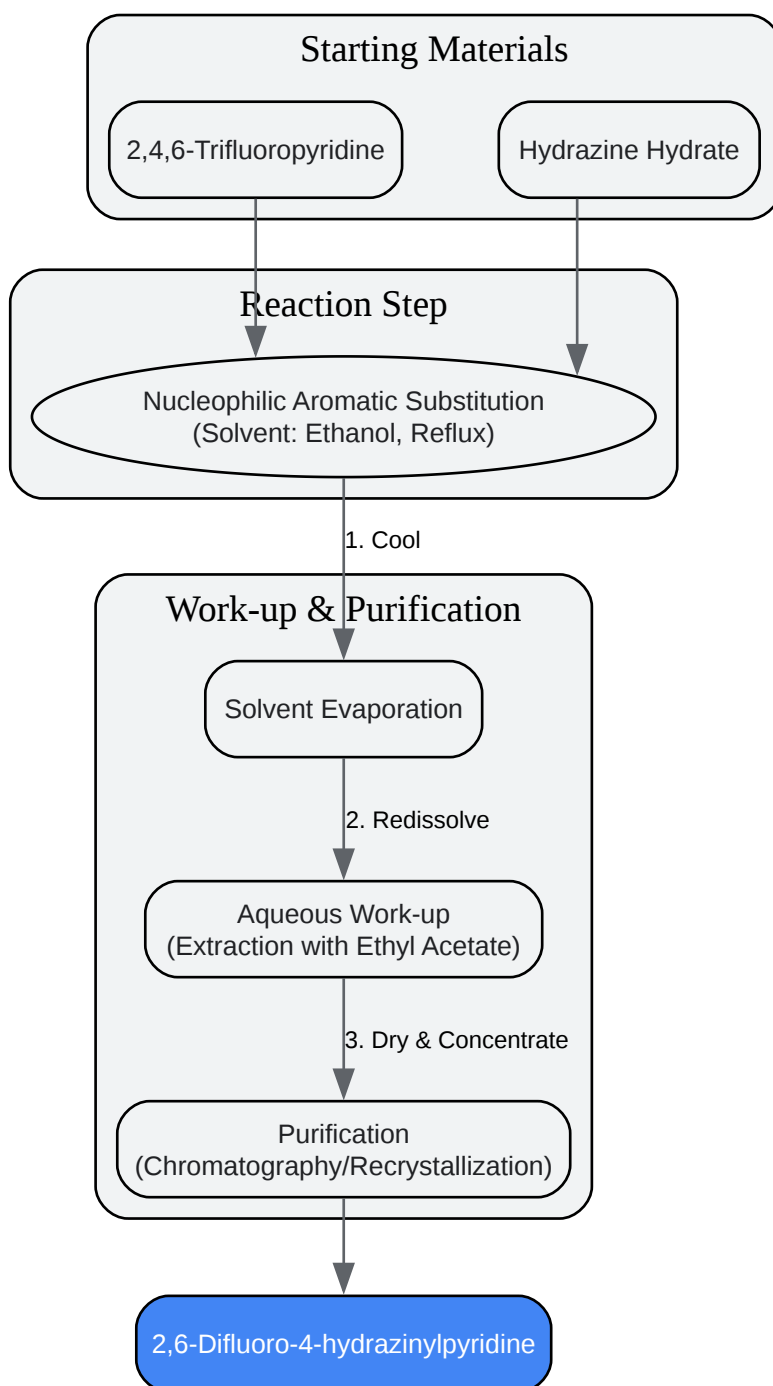
- 2,4,6-Trifluoropyridine
- Hydrazine hydrate (e.g., 80% in water)
- Ethanol or a similar polar solvent
- Sodium bicarbonate or other suitable base (for work-up)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

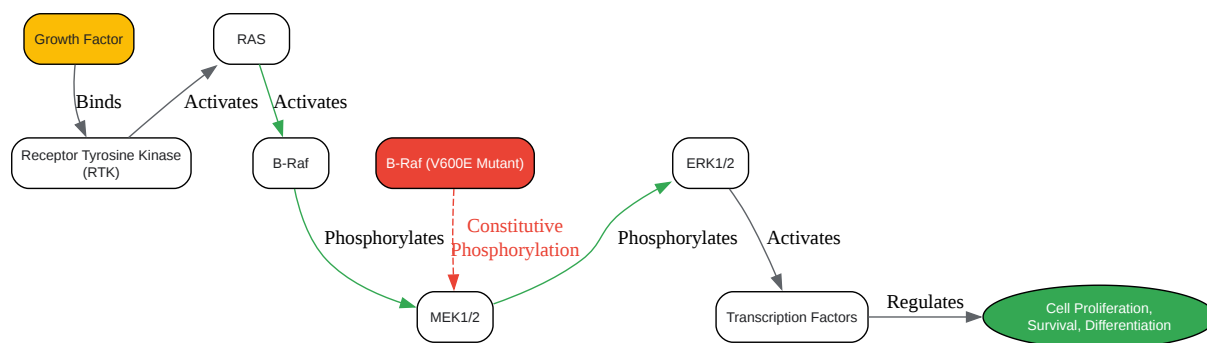
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,4,6-trifluoropyridine (1.0 eq.) in ethanol.
- Slowly add hydrazine hydrate (1.1-1.5 eq.) to the solution at room temperature with stirring.

- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the product via column chromatography on silica gel or recrystallization to obtain pure **2,6-Difluoro-4-hydrazinylpyridine**.

Synthesis Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 837364-94-0|2,6-Difluoro-4-hydrazinylpyridine|BLD Pharm [bldpharm.com]
- 2. 2,6-Difluoro-4-hydrazinylpyridine - 合成试剂 - 西典实验 [seedior.com]
- 3. achmem.com [achmem.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2,6-Difluoro-4-hydrazinylpyridine CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1340244#2-6-difluoro-4-hydrazinylpyridine-cas-number-and-properties\]](https://www.benchchem.com/product/b1340244#2-6-difluoro-4-hydrazinylpyridine-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com